

## 19:0 PC proper disposal procedures

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### Compound of Interest

Compound Name: 19:0 PC

Cat. No.: B1262976

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Proper disposal of 19:0 Phosphatidylcholine (**19:0 PC**), also known as 1,2-dinonadecanoyl-sn-glycero-3-phosphocholine, is essential for maintaining laboratory safety and ensuring environmental compliance. The disposal procedure depends critically on whether the compound is in its pure form or dissolved in a hazardous solvent, such as chloroform.

As a generator of chemical waste, you are responsible for its safe management from creation to disposal ("cradle-to-grave")<sup>[1]</sup>. Adherence to federal, state, and local regulations is mandatory<sup>[2]</sup>. This guide provides a step-by-step procedure for the proper disposal of **19:0 PC** in a laboratory setting.

## Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat. Handle the chemical in a well-ventilated area, such as a chemical fume hood. Practice good industrial hygiene: wash hands thoroughly after handling and before eating, drinking, or smoking<sup>[2]</sup>.

## Step-by-Step Disposal Protocol

### Step 1: Waste Characterization

The first crucial step is to determine if the waste is hazardous.

- **Pure 19:0 PC:** In its pure, solid form, **19:0 PC** is not considered harmful to aquatic organisms or to cause long-term adverse environmental effects<sup>[2]</sup>. However, it should not be disposed of in the regular trash or down the drain.

- **19:0 PC** in Solution: **19:0 PC** is often supplied in a solvent like chloroform. Chloroform is a hazardous substance with multiple hazard classifications, including acute toxicity, skin/eye irritation, and suspected carcinogenicity[3]. Any solution containing chloroform must be treated as hazardous waste.

## Step 2: Waste Segregation

Proper segregation is critical to prevent dangerous chemical reactions and to facilitate environmentally sound disposal.

- Never mix different waste streams[4].
- Keep **19:0 PC** waste separate from other chemical classes like acids, bases, oxidizers, and especially reactive materials[4].
- If the **19:0 PC** is in a chloroform solution, it should be collected with other halogenated organic solvent waste.

## Step 3: Containerization

Select a proper container for waste accumulation.

- **Container Choice:** The container must be compatible with the waste. The original product container is often a suitable choice[5]. For liquid waste, ensure the container is leak-proof and designed for liquids[4][6].
- **Container Condition:** Use containers that are in good condition.
- **Keep Containers Closed:** All waste containers must be securely capped at all times, except when you are actively adding waste[4][7]. A funnel left in the opening does not count as a lid[7].

## Step 4: Labeling

Properly label the waste container from the moment the first drop of waste is added.

- The label must include the words "Hazardous Waste"[4][5].

- List all chemical constituents by their full name (no abbreviations) and their approximate percentage. For example: "19:0 Phosphatidylcholine (~1%), Chloroform (~99%)".
- Indicate the primary hazard(s) (e.g., Toxic, Flammable)[5].
- Write the accumulation start date (the date the first waste was added to the container)[8].

#### Step 5: Accumulation and Storage

Store the waste in a designated, properly managed area.

- Location: Store the waste container in a designated Satellite Accumulation Area (SAA) that is near the point of generation and under the control of laboratory personnel[4][6].
- Secondary Containment: It is best practice to keep the waste container in a secondary containment bin to prevent spills.
- Incompatible Wastes: Ensure incompatible waste types are segregated within the SAA[1].

#### Step 6: Arranging for Final Disposal

Do not attempt to dispose of the chemical waste yourself.

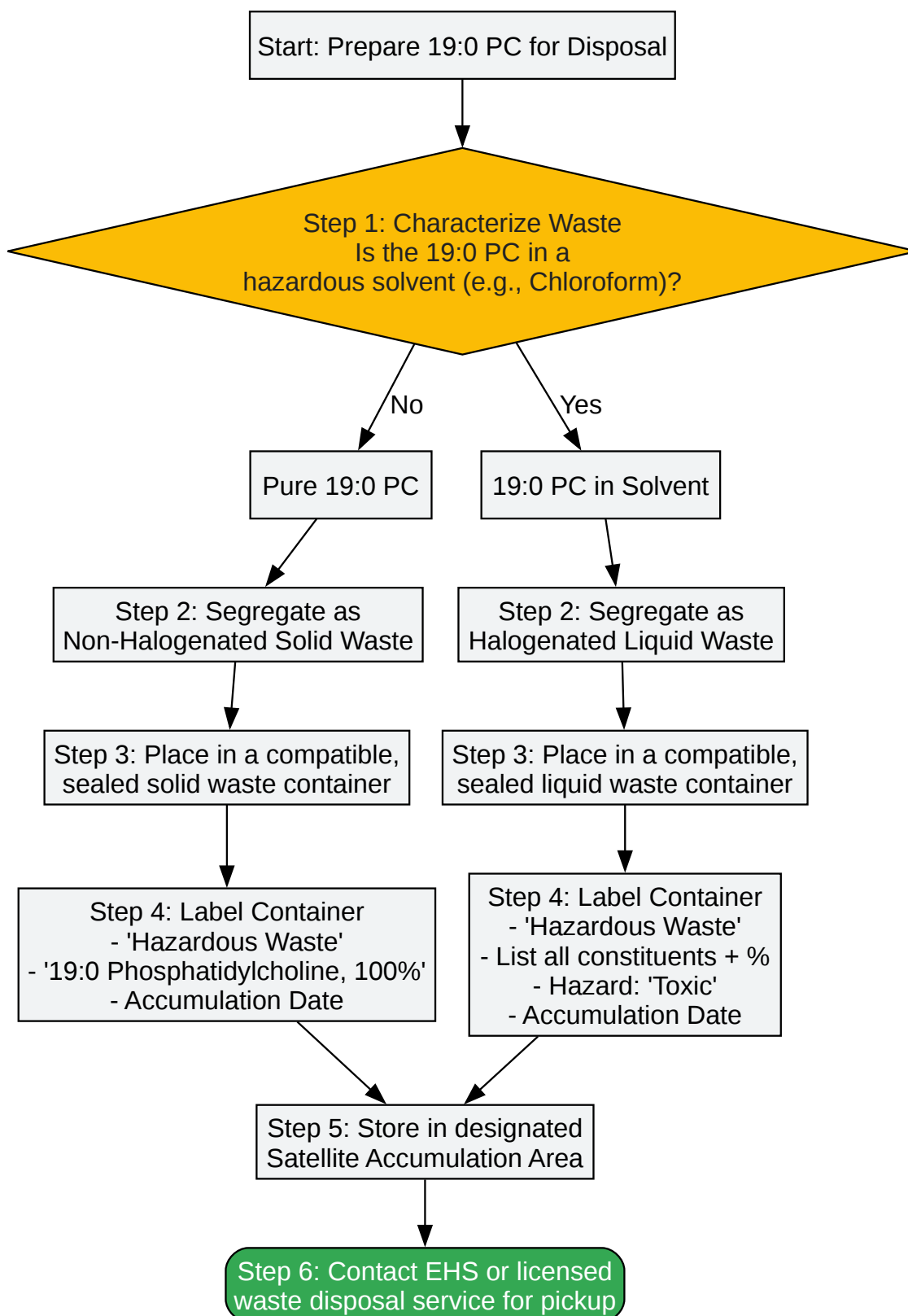
- Contact Professionals: Offer surplus and non-recyclable solutions to a licensed disposal company[2]. Contact your institution's Environmental Health & Safety (EHS or HSRM) department or a licensed professional waste disposal service to arrange for pickup[2][5][8].
- Follow Institutional Procedures: Complete any required forms, such as an online chemical waste pickup request, as per your institution's protocol[5].

## Data Summary: 19:0 PC Disposal

Parameter	Pure 19:0 PC	19:0 PC in Chloroform Solution
Hazard Classification	Not considered environmentally hazardous[2]. May cause moderate irritation[2].	Hazardous Waste. Hazards associated with chloroform (e.g., Acute Toxicity, Carcinogenicity, Skin/Eye Irritant)[3].
Waste Stream	Non-halogenated solid chemical waste.	Halogenated organic solvent waste.
Container Type	Original container or compatible, sealable solid waste container.	Original container or compatible glass bottle with a screw cap designed for liquids.
Labeling Requirements	"Hazardous Waste", "19:0 Phosphatidylcholine, 100%", Accumulation Date.	"Hazardous Waste", "Chloroform (~99%), 19:0 Phosphatidylcholine (~1%)", Hazard: "Toxic", Accumulation Date.
Storage	Store in a freezer at -20°C[2][3]. Protect from light[2].	Store in a designated Satellite Accumulation Area, segregated from incompatible materials.
Disposal Method	Contact EHS or a licensed professional waste disposal service[2].	Contact EHS or a licensed professional waste disposal service for hazardous waste pickup[2].

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **19:0 PC**.



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Caption: Workflow for the proper disposal of **19:0 PC**.

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